

1-Nonene CAS number and synonyms

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Compound of Interest

Compound Name: 1-Nonene

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An In-depth Technical Guide to **1-Nonene**

Abstract

1-Nonene (CAS No. 124-11-8) is a linear alpha-olefin of significant industrial importance, primarily serving as a chemical intermediate in the synthesis of a diverse range of products. Its defining feature, a terminal double bond, imparts a specific reactivity profile that is leveraged for manufacturing plasticizers, surfactants, and lubricant additives. This technical guide provides a comprehensive overview of **1-nonene**, consolidating critical data on its chemical identity, physicochemical properties, industrial synthesis, key chemical reactions, and applications. Furthermore, it details established analytical methodologies for its characterization and outlines essential safety and handling protocols, offering a holistic resource for professionals in research and chemical development.

Core Chemical Identity: CAS Number and Synonyms

The unambiguous identification of a chemical substance is foundational to research, manufacturing, and regulatory compliance. The Chemical Abstracts Service (CAS) has assigned the registry number 124-11-8 to **1-nonene**.^{[1][2][3][4]} This identifier is globally recognized and essential for database searches and legal documentation.

While "**1-nonene**" is the most common and IUPAC-preferred name, several synonyms are used across literature and commerce. Recognizing these is crucial for comprehensive information retrieval.

Table 1: Primary Identifiers and Synonyms for **1-Nonene**

Identifier Type	Identifier
CAS Registry Number	124-11-8 [1] [2] [3] [4]
IUPAC Name	non-1-ene [1] [3]
Common Synonyms	α -Nonene (alpha-Nonene) [1] [5] , 1-Nonylene [1] [6] , n-Non-1-ene [1] [2]
Molecular Formula	C ₉ H ₁₈ [2] [3] [4] [7]
EC Number	204-681-7 [1] [3] [4]
Beilstein/REAXYS	1698439 [8]

| UN Number | 3295 (for shipping)[\[6\]](#) |

Physicochemical Characteristics

The physical and chemical properties of **1-nonene** dictate its behavior in chemical processes, its storage requirements, and its environmental fate. It is a colorless liquid characterized by a gasoline-like odor.[\[1\]](#)[\[2\]](#)[\[6\]](#)

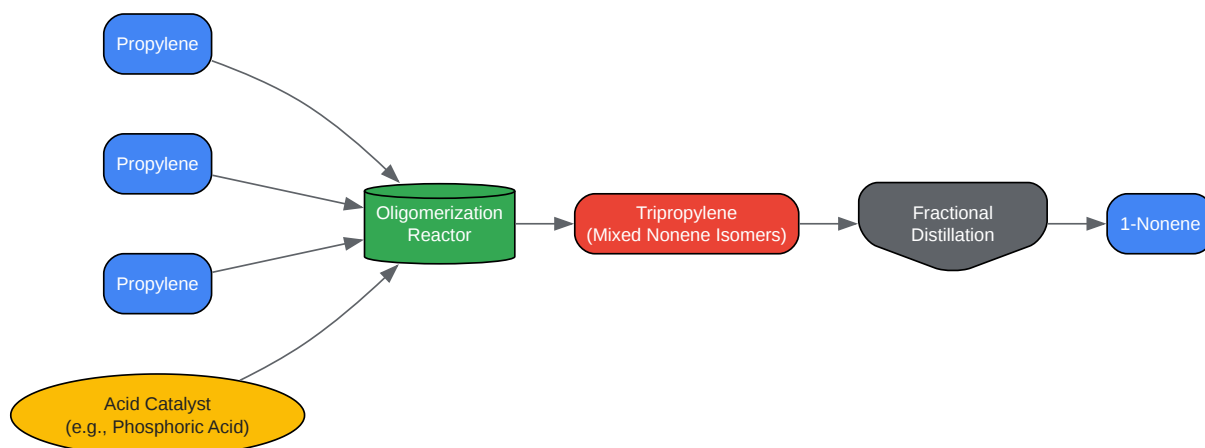
Table 2: Key Physicochemical Properties of **1-Nonene**

Property	Value	Source(s)
Molecular Weight	126.24 g/mol	[2] [3]
Appearance	Colorless liquid	[1] [2] [9]
Density	0.729 - 0.733 g/mL at 20-25 °C	[2] [3] [6]
Melting Point	-81 °C	[2] [3] [9]
Boiling Point	146 - 147 °C	[2] [3] [10]
Flash Point	24 - 46 °C (closed cup)	[2] [9]
Water Solubility	Insoluble (approx. 1.1 mg/L at 25 °C)	[1] [2] [9]
Solubility in Organics	Soluble in alcohol and other organic solvents	[1] [2] [9]
Vapor Density	4.35 (Air = 1)	[1] [2]
Vapor Pressure	~11 mmHg at 37.7 °C	[2] [8]

| Refractive Index | n_{20/D} 1.416 | [\[2\]](#)[\[3\]](#)[\[9\]](#) |

Industrial Synthesis and Manufacturing

The primary route for the industrial production of **1-nonene** is the oligomerization of smaller alkenes, specifically the trimerization of propylene. This process yields a mixture of branched nonene isomers, often referred to as tripropylene, from which **1-nonene** can be separated.[\[10\]](#) This method is favored for its scalability and use of readily available feedstock from petroleum cracking.



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Caption: Industrial synthesis of **1-nonene** via propylene trimerization.

Alternative, more specialized synthesis routes exist, including the cracking of larger hydrocarbon chains and the dehydrogenation of nonane.^[7] Recent research has also explored palladium-catalyzed decarbonylation of decanoic acid as a pathway from renewable fatty acids to terminal alkenes like **1-nonene**.^{[4][7]}

Chemical Reactivity and Key Transformations

The synthetic utility of **1-nonene** is derived almost entirely from the reactivity of its terminal C=C double bond. This functional group is susceptible to a wide range of addition reactions, making it a versatile building block.

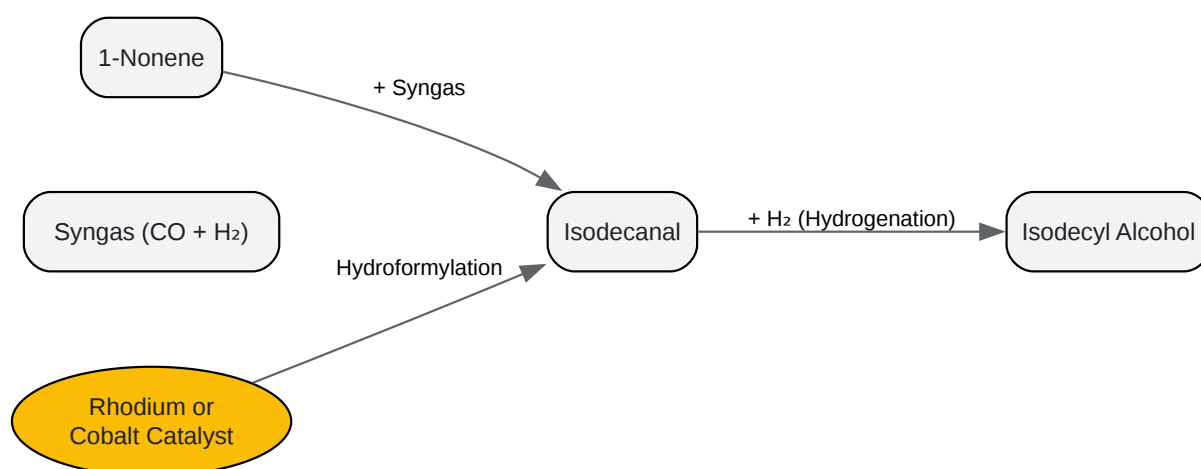
Alkylation of Phenols

A major industrial application involves the alkylation of phenol to produce nonylphenol.^{[2][7]} This reaction, typically catalyzed by an acid, is a classic example of electrophilic aromatic substitution where the alkene is the precursor to the electrophile. Nonylphenol is a key

intermediate for non-ionic surfactants, although its use is declining due to environmental concerns regarding its breakdown products.

Hydroformylation (Oxo Process)

Hydroformylation of **1-nonene** yields C10 aldehydes, which are subsequently hydrogenated to produce isodecyl alcohol. This alcohol is a critical precursor for the synthesis of plasticizers used to impart flexibility to PVC and other polymers.



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Caption: Hydroformylation of **1-nonene** to produce isodecyl alcohol.

Polymerization

1-Nonene can be used as a comonomer in the production of polymers like Linear Low-Density Polyethylene (LLDPE).^[7] Its incorporation into the polyethylene chain introduces short-chain branching, which disrupts the crystalline structure of the polymer, leading to lower density and improved flexibility and toughness.

Other Reactions

The double bond in **1-nonene** can undergo various other organic transformations valuable in research and drug development, including:

- Hydrogenation: Addition of hydrogen across the double bond saturates the molecule to form nonane.[\[7\]](#)
- Epoxidation: Reaction with peroxy acids yields 1,2-epoxynonane, a useful electrophilic intermediate.
- Metathesis: Allows for the exchange of groups between molecules, enabling the synthesis of different alkenes.[\[7\]](#)
- Hydrosilylation: The addition of a Si-H bond across the double bond forms organosilicon compounds.[\[7\]](#)

Core Applications

The versatility of **1-nonene** as a chemical intermediate leads to its use in several key industrial sectors.

Table 3: Major Industrial Applications of **1-Nonene**

Application Area	Product Derived from 1-Nonene	Function/Use of Product
Surfactants & Detergents	Nonylphenol Ethoxylates	Non-ionic surfactants, emulsifiers, and detergents. [7]
Polymers & Plastics	Isodecyl Alcohol	Precursor to plasticizers (e.g., phthalates) for PVC. [11]
Lubricants	Lubricant Additives / Synthetic Lubricants	Used in the formulation of high-performance synthetic lubricants. [1] [7]

| Organic Synthesis | Various Chemical Intermediates | A C9 building block for specialty chemicals, fine chemicals, and active pharmaceutical ingredients (APIs).[\[7\]](#) |

Analytical Methodologies

The quality control and analysis of **1-nonene** and its reaction products rely on standard chromatographic and spectroscopic techniques.

Gas Chromatography (GC)

Gas chromatography is the definitive technique for assessing the purity of **1-nonene** and separating it from its isomers and other hydrocarbons.

- Protocol Outline:
 - Sample Preparation: Dilute the **1-nonene** sample in a suitable volatile solvent (e.g., hexane).
 - Injection: Inject a small volume (typically 1 μL) into the GC inlet, which is heated to vaporize the sample.
 - Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., OV-1, SE-30 methyl silicone).^[12] Separation occurs based on the differential partitioning of components between the mobile phase and the stationary phase.
 - Detection: As components elute from the column, they are detected by a Flame Ionization Detector (FID) for quantification or a Mass Spectrometer (MS) for identification and structural confirmation.^[13]
- Causality: The choice of a non-polar capillary column is effective because separation of hydrocarbon isomers is primarily driven by differences in boiling points, which correlate well with their retention times on such columns.^[12]

Spectroscopic Methods

- NMR Spectroscopy: ^1H and ^{13}C NMR are invaluable for structural confirmation, clearly showing the characteristic signals for the terminal vinyl group.
- FTIR Spectroscopy: Provides rapid confirmation of the alkene functional group through its characteristic C=C and =C-H stretching and bending vibrations.

Safety, Handling, and Storage

1-Nonene is a flammable liquid and poses an aspiration hazard.^{[9][14]} Adherence to strict safety protocols is mandatory.

- Hazards:
 - Flammability: Flammable liquid and vapor (GHS Category 3).^[14] Keep away from heat, sparks, open flames, and hot surfaces.^{[9][14]}
 - Health: May be fatal if swallowed and enters airways (Aspiration Hazard Category 1).^[14] Causes skin and eye irritation and may cause respiratory irritation.^{[9][14]}
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., PVC), safety glasses with side shields or goggles, and use in a well-ventilated area or with respiratory protection.^{[8][15]}
- Handling: Use non-sparking tools and ground/bond containers and receiving equipment to prevent static discharge.^[14]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.^[14] Store in an approved flammable liquid storage area.^[15]

In Case of Exposure:

- Skin Contact: Immediately remove contaminated clothing and flush skin with running water.^[15]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.^{[9][15]}
- Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.^{[9][14]}

Conclusion

1-Nonene is a deceptively simple molecule that serves as a linchpin in numerous industrial chemical value chains. Its well-defined properties and predictable reactivity make it an indispensable intermediate. For researchers and developers, a comprehensive understanding of its chemical identity, synthesis, reactivity, and safe handling procedures is not merely academic but a prerequisite for innovation and the responsible development of new materials

and medicines. This guide has consolidated this essential technical knowledge to serve as a foundational reference for professionals in the field.

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